

Fischerin: A Toxin, Not a Standard Reference Material

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Compound of Interest

Compound Name: *Fischerin*

Cat. No.: *B594062*

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Extensive research has not yielded any evidence of a compound named "**Fischerin**" being used as a standard reference material in scientific research. The initial investigation into "**Fischerin**" as a reference standard found no dedicated materials available from major suppliers or mentioned in established experimental protocols.

However, the search did identify a toxic metabolite named **fischerin**. This compound was isolated from the ascomycete *Neosartorya fischeri* var. *fischeri*. Studies have shown that **fischerin** is toxic to mice, causing lethal peritonitis.[1] Its chemical structure has been characterized as containing a 1,4-dihydroxy-3,5-disubstituted-2(1H)-pyridone moiety.[1] It is crucial for researchers to note that this substance is a toxin and not a standardized material for experimental calibration or control.

It is important to distinguish this toxic metabolite from other scientific terms that bear the name "Fischer," which are unrelated to a specific chemical reference standard. These include:

- Fisher Scientific: A major supplier of scientific equipment and certified reference materials.[2][3][4][5][6]
- Fischer Indole Synthesis: A chemical reaction used to synthesize indoles.[7]
- Fischer-Speier Esterification: A method for forming esters from carboxylic acids and alcohols.[8]
- The Fischer Laboratory: A research group focused on Notch signaling.[9]

- Fischer's Protocol: A mutual exclusion algorithm in computer science.[10]
- Fisher's Exact Test: A statistical significance test.

Due to the absence of "**Fischerin**" as a standard reference material, no application notes, experimental protocols, or quantitative data tables can be provided. Researchers seeking reference materials should consult catalogs from reputable suppliers for certified standards relevant to their specific applications.

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